

# An In-depth Technical Guide to 3,6-Dimethyl-1-heptyn-3-ol

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## Compound of Interest

Compound Name: 3,6-Dimethyl-1-heptyn-3-ol

Cat. No.: B098319

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This guide provides detailed information on the molecular properties of **3,6-Dimethyl-1-heptyn-3-ol**, a valuable intermediate in organic synthesis. Its utility in the development of complex molecules makes a thorough understanding of its fundamental characteristics essential for researchers and professionals in drug development and chemical manufacturing.

## Physicochemical Data

The fundamental molecular attributes of **3,6-Dimethyl-1-heptyn-3-ol** are summarized below. These data are critical for reaction stoichiometry, analytical characterization, and quality control.

Parameter	Value	Reference
Molecular Formula	C9H16O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	140.23 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	3,6-Dimethyl-1-heptyn-3-ol	<a href="#">[2]</a>
CAS Number	19549-98-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>

## Molecular Structure

The structural arrangement of atoms in **3,6-Dimethyl-1-heptyn-3-ol** is a key determinant of its chemical reactivity. The molecule features a tertiary alcohol and a terminal alkyne functional

group, which are sites for a variety of chemical transformations.[\[6\]](#)

Caption: Molecular structure of **3,6-Dimethyl-1-heptyn-3-ol**.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **3,6-Dimethyl-1-heptyn-3-ol** are beyond the scope of this guide. However, standard analytical techniques such as Gas Chromatography (GC) are typically employed to determine its purity, which is often reported to be a minimum of 98%.[\[1\]](#) Further characterization can be achieved through mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy to confirm the molecular structure.

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